

Application of WZ4003 in Prostate Stromal Cell Contraction Studies

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Compound of Interest

Compound Name: WZ4003-d5

Cat. No.: B1163808

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Application Note ID: AN-PSC-WZ4003

Version: 1.0

Introduction

Benign prostatic hyperplasia (BPH) is a prevalent condition in aging men, characterized by the non-malignant enlargement of the prostate gland. A significant contributor to the lower urinary tract symptoms (LUTS) associated with BPH is the increased smooth muscle tone in the prostate stroma, which is regulated by the RhoA/Rho-kinase (ROCK) signaling pathway. The selective inhibition of this pathway presents a promising therapeutic strategy for BPH. WZ4003, initially developed as an epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor, has been identified as a potent relaxant of prostate smooth muscle. This document outlines the application of WZ4003 in studying prostate stromal cell contraction and provides detailed protocols for relevant assays.

WZ4003 induces relaxation of pre-contracted prostate smooth muscle by inhibiting the RhoA/ROCK signaling cascade. This effect is independent of its EGFR-inhibitory activity. The primary mechanism involves the downstream inhibition of myosin phosphatase target subunit 1 (MYPT-1) phosphorylation, leading to decreased myosin light chain phosphorylation and subsequent smooth muscle relaxation.

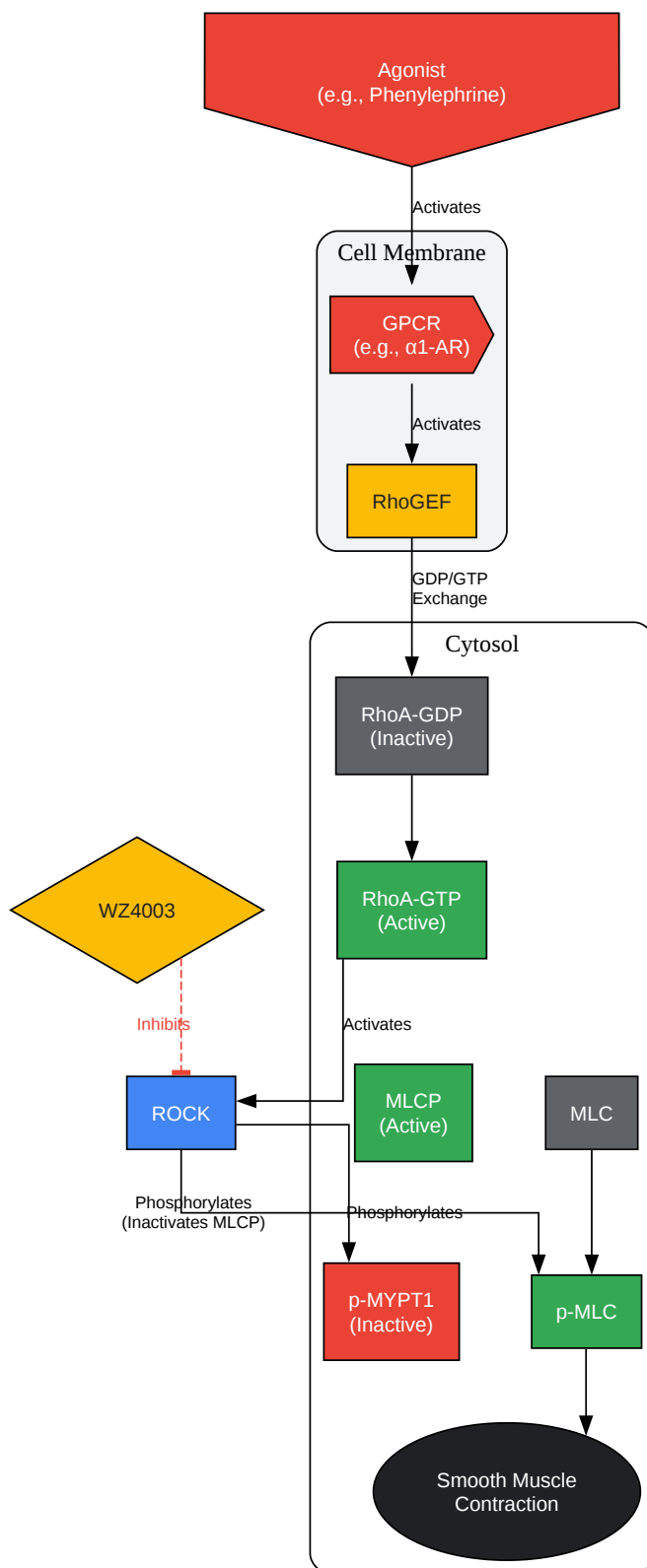
Quantitative Data Summary

The relaxant effect of WZ4003 on human prostate tissue pre-contracted with phenylephrine has been quantified. The following table summarizes the key potency and efficacy parameters.

Parameter	Value	Description	Reference
pIC ₅₀	5.88 ± 0.11	The negative logarithm of the molar concentration of WZ4003 that produces 50% of the maximal possible relaxation.	
IC ₅₀	1.3 μM	The molar concentration of WZ4003 that produces 50% of the maximal possible relaxation.	
E _{max}	96.08 ± 2.62 %	The maximum relaxation effect achieved with WZ4003, expressed as a percentage of the pre-contraction induced by phenylephrine.	

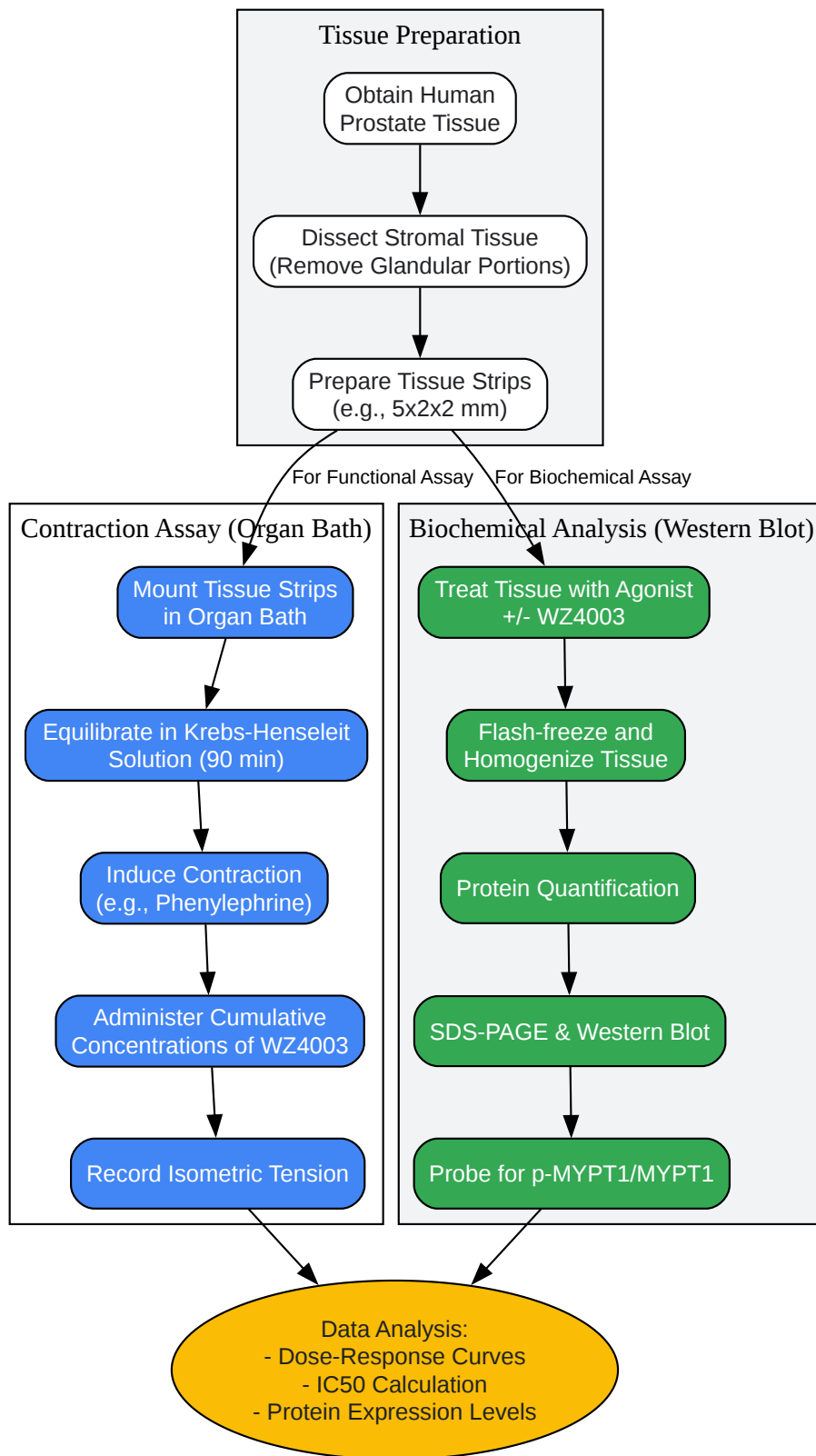
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of prostate smooth muscle contraction and the experimental workflow for assessing the effect of WZ4003.



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Caption: Signaling pathway of prostate smooth muscle contraction and the inhibitory action of WZ4003 on the ROCK protein.



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